

Proper Disposal of 2-Methyl-5-nitrobenzenesulfonyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzenesulfonyl chloride

Cat. No.: B137877

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For immediate reference, this document outlines the essential safety protocols and step-by-step procedures for the proper disposal of **2-Methyl-5-nitrobenzenesulfonyl chloride**. Adherence to these guidelines is critical to ensure personnel safety and environmental compliance.

2-Methyl-5-nitrobenzenesulfonyl chloride is a corrosive and water-reactive solid, demanding careful handling and specific disposal protocols.^{[1][2][3][4]} This guide provides detailed methodologies for the neutralization of residual amounts and the proper packaging of bulk quantities for disposal as hazardous waste. All procedures should be conducted by trained personnel within a chemical fume hood while wearing appropriate personal protective equipment (PPE).^{[5][6]}

Essential Safety and Disposal Information

A summary of key quantitative data for **2-Methyl-5-nitrobenzenesulfonyl chloride** is provided in the table below for easy reference.

Property	Value	Source
Chemical Formula	C ₇ H ₆ CINO ₄ S	[1] [7]
Molecular Weight	235.64 g/mol	[1] [2] [7]
CAS Number	121-02-8	[1] [2] [7]
Hazard Class	8 (Corrosive)	[2] [4]
Signal Word	Danger	[1] [2] [8]
Hazard Statements	H314: Causes severe skin burns and eye damage	[1] [2] [8]
Storage Class Code	8A (Combustible corrosive hazardous materials)	[1] [2]
Flash Point	>110°C (>230°F)	[1] [2]
Melting Point	41-45 °C	[1] [2]

Experimental Protocols for Disposal

The disposal strategy for **2-Methyl-5-nitrobenzenesulfonyl chloride** is contingent on the quantity of the waste. Small, residual amounts, such as those from rinsing glassware, can be neutralized. In contrast, bulk quantities must be treated as hazardous waste and disposed of through a certified waste management provider.

Neutralization of Residual Quantities

This procedure is exclusively for small, residual amounts of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

Methodology:

- Preparation: In a chemical fume hood, prepare a large beaker containing a 5-10% solution of sodium bicarbonate or a dilute solution of sodium hydroxide.[\[5\]](#) To manage the exothermic nature of the reaction, place this beaker in an ice bath.[\[5\]](#)

- Slow Addition: With continuous and vigorous stirring, slowly and carefully add the residual solution containing **2-Methyl-5-nitrobenzenesulfonyl chloride** to the basic solution.[5][9] Caution: The reaction is exothermic and will release corrosive fumes.[5] Never add the base to the sulfonyl chloride.[5]
- Monitoring: After the addition is complete, continue to stir the mixture for at least 30-60 minutes to ensure the reaction is complete.[9]
- pH Verification: Allow the solution to return to room temperature and verify that the pH is neutral or slightly basic (pH 7-9).[9] If the solution is still acidic, add more base.
- Final Disposal: Once neutralized, the aqueous solution should be transferred to a designated "Aqueous Hazardous Waste" container for collection by your institution's environmental health and safety (EHS) office.[9]

Disposal of Bulk Quantities and Contaminated Materials

Bulk quantities of **2-Methyl-5-nitrobenzenesulfonyl chloride** and any materials used to clean up spills must be disposed of as hazardous waste.[5][9]

Methodology:

- Waste Segregation: Collect **2-Methyl-5-nitrobenzenesulfonyl chloride** waste in a designated "Halogenated Organic Waste" container.[9] Do not mix it with non-halogenated waste.[9]
- Container and Labeling: Ensure the waste is stored in a compatible, tightly sealed, and clearly labeled hazardous waste container.[9] The label must include the full chemical name, "**2-Methyl-5-nitrobenzenesulfonyl chloride**," and all associated hazard warnings (e.g., Corrosive, Water-Reactive).[9]
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials such as water, strong bases, and oxidizing agents.[4]
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a certified hazardous waste disposal company.[8][10][11]

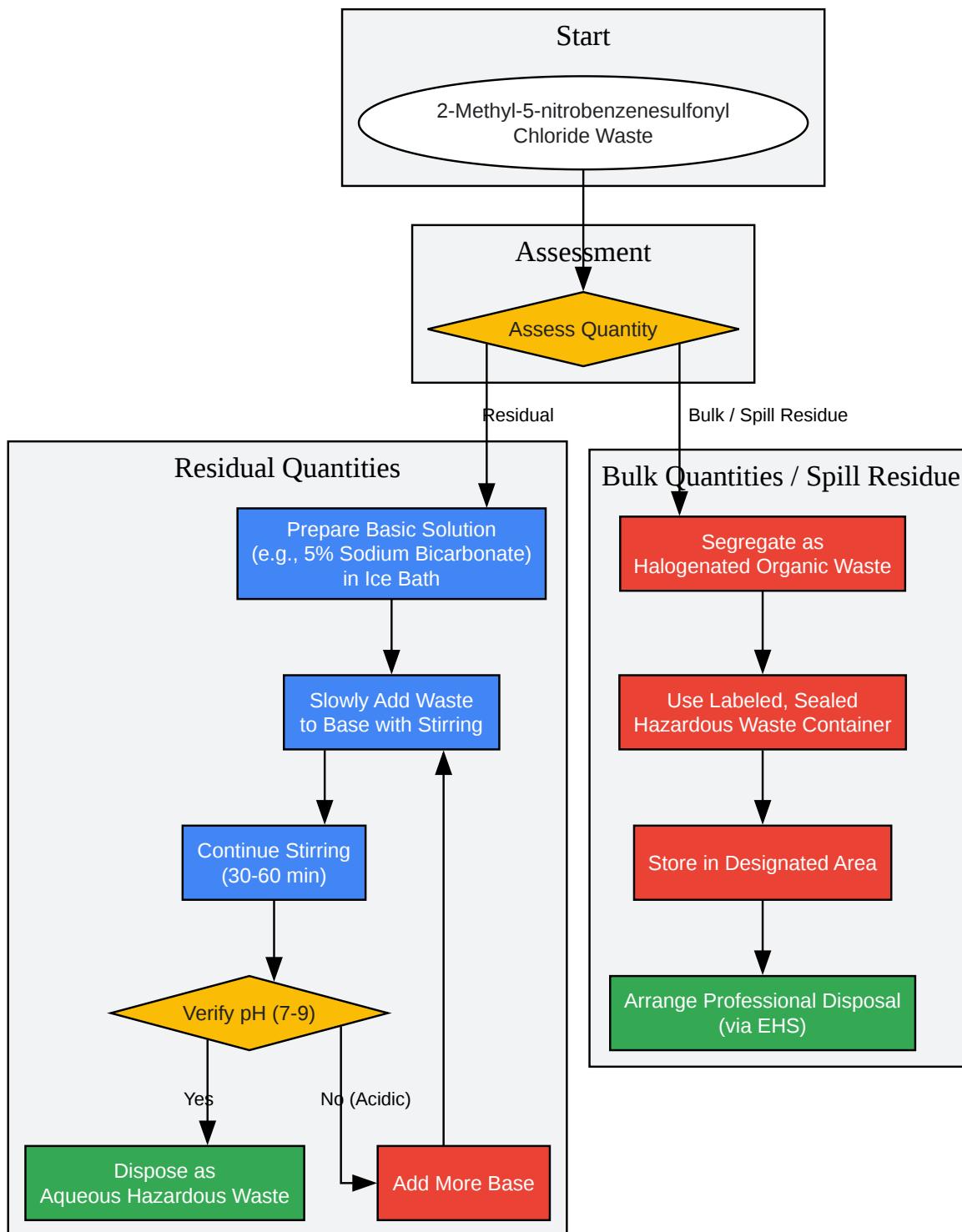
Spill Management

In the event of a spill, immediate and appropriate action is critical.

- Evacuate: Clear the immediate area of all non-essential personnel.[9]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.[5][9]
- Containment: Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite.[5] Do not use combustible materials like sawdust.[5]
- Collection: Carefully collect the absorbed material and place it into a designated hazardous waste container.[9][12]
- Decontamination: Thoroughly clean the spill area.
- Reporting: Report the spill to your laboratory supervisor and institutional EHS office.[9]

Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

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Caption: Logical workflow for the proper disposal of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

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References

- 1. 2-Methyl-5-nitrobenzenesulfonyl chloride 97 121-02-8 [sigmaaldrich.com]
- 2. 2-Methyl-5-nitrobenzenesulfonyl chloride 97 121-02-8 [sigmaaldrich.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. nj.gov [nj.gov]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Methyl-5-nitrobenzenesulfonyl chloride CAS#: 121-02-8 [m.chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]
- 12. nj.gov [nj.gov]
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